

# Stability, Storage, and Solubility of NBTIs-IN-5

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## Compound Focus: NBTIs-IN-5

Cat. No.: S12875223

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Aspect	Details
CAS Number	2767443-78-5 [1] [2]
Storage (Powder)	-20°C for 3 years [1]
Storage (Solution)	-80°C for 6 months; -20°C for 1 month [1]
Shipping	Stable at ambient temperature for a few days during ordinary shipping [1]
Appearance	Solid at room temperature [1]
Molecular Weight	458.48 g/mol [2]
Molecular Formula	C <sub>24</sub> H <sub>25</sub> F <sub>3</sub> N <sub>4</sub> O <sub>2</sub> [2]
Solubility (In Vitro)	May dissolve in DMSO; alternative solvents include H <sub>2</sub> O, Ethanol, or DMF [1]

## Experimental Protocols

### Preparation of In Vivo Formulations

Due to its potential low solubility, **NBTIs-IN-5** typically requires formulation for in vivo studies. Below are two common methods for preparing injectable solutions [1]:

### Injection Formulation 1 (10:5:85)

- **Method:** Combine 100  $\mu\text{L}$  of DMSO stock solution, 50  $\mu\text{L}$  of Tween 80, and 850  $\mu\text{L}$  of saline (0.9% sodium chloride in ddH<sub>2</sub>O). Mix well to obtain a clear solution [1].

### Injection Formulation 2 (10:40:5:45)

- **Method:** Combine 100  $\mu\text{L}$  of DMSO stock solution, 400  $\mu\text{L}$  of PEG300, 50  $\mu\text{L}$  of Tween 80, and 450  $\mu\text{L}$  of saline. Mix well to obtain a clear solution [1].

## Preparation of Oral Formulations

For oral administration, suspending the compound is a standard approach [1].

### Oral Formulation 1 (Suspension in 0.5% CMC Na)

- **Preparation of 0.5% CMC Na Solution:** Dissolve 0.5 g of carboxymethylcellulose sodium (CMC Na) in 100 mL of ddH<sub>2</sub>O to obtain a clear solution.
- **Preparation of Working Solution:** Add 250 mg of **NBTIs-IN-5** to 100 mL of the 0.5% CMC Na solution and mix to make a suspension (2.5 mg/mL) [1].

## Critical Handling Notes

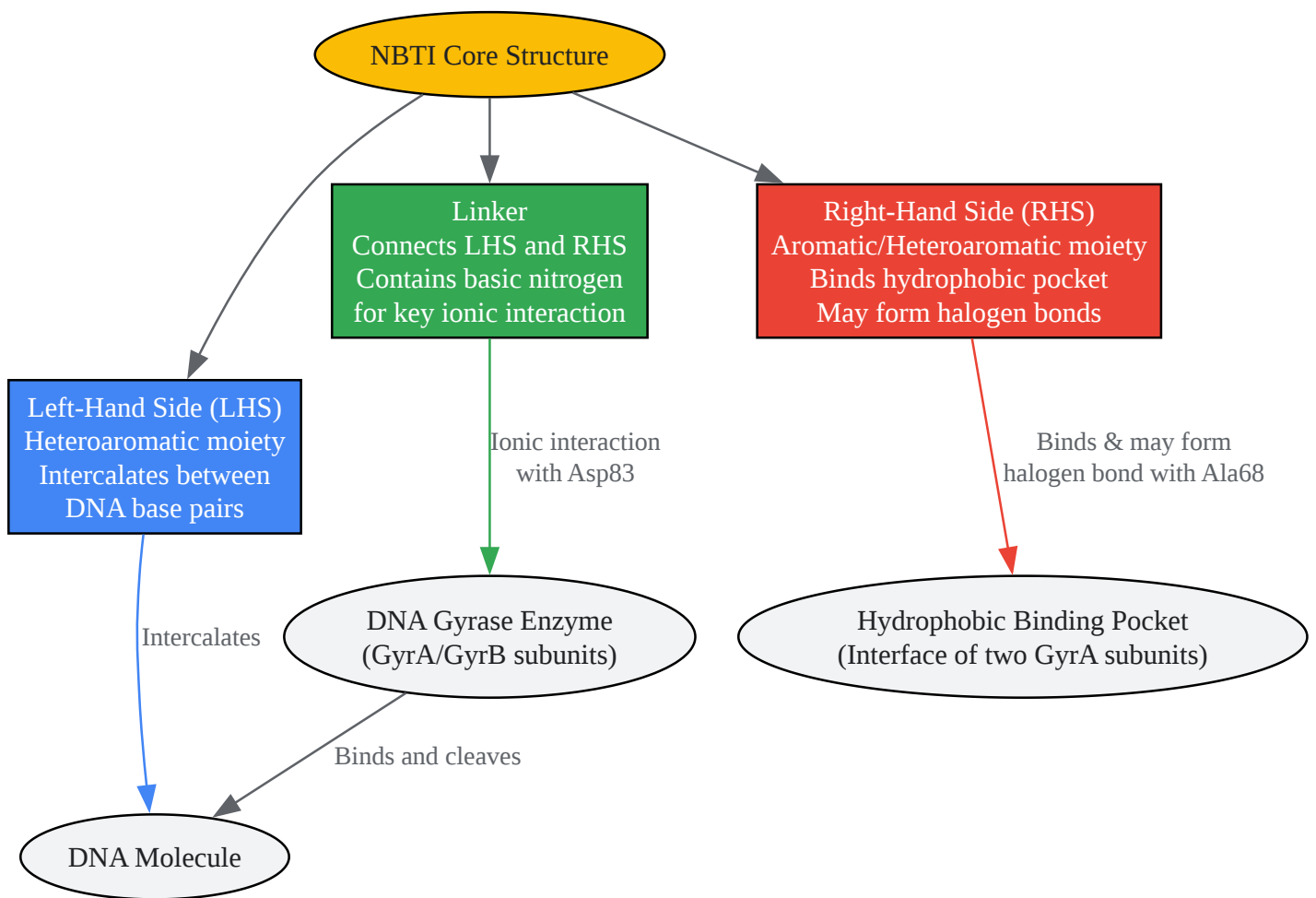
- **For Research Use Only:** This compound is intended for research purposes only and is not for human use [1] [2].
- **Solubility Verification:** It is recommended to initially dissolve a minute amount of the compound in DMSO. If it does not dissolve, alternative solvents like H<sub>2</sub>O, Ethanol, or DMF should be tried to avoid sample loss [1].
- **Fresh Preparation:** For optimal in vivo results, formulations should be prepared freshly prior to use [1].

## Background & Mechanism of Action

**NBTIs-IN-5** (Compound 5r) is a Novel Bacterial Topoisomerase Inhibitor (NBTI) that targets the DNA gyrase of *Mycobacterium abscessus* (Mabs), with a reported IC<sub>50</sub> of 1.5  $\mu\text{M}$  and a MIC<sub>90</sub> of 0.4  $\mu\text{M}$  [1] [2]. NBTIs represent a promising class of antibacterial agents that target bacterial type II topoisomerases (DNA

gyrase and topoisomerase IV) through a mechanism distinct from fluoroquinolones, thus avoiding cross-resistance [3] [4]. Their structure typically comprises three parts: a left-hand side (LHS) that intercalates between DNA base pairs, a linker, and a right-hand side (RHS) that binds to a hydrophobic pocket in the enzyme [3] [5]. A key interaction for the potency of many NBTIs is a symmetrical bifurcated halogen bond formed by a halogen atom on the RHS with the backbone of Ala68 residues in the GyrA subunit [3] [6].

The diagram below illustrates the core structure and key interactions of NBTI antibacterial agents like **NBTIs-IN-5**.



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## Conclusion

This document provides a consolidated guide for researchers handling **NBTIs-IN-5**. Adherence to the recommended **-20°C storage for the powder and -80°C for stock solutions** is crucial for maintaining the compound's stability and bioactivity over time. The formulation protocols offer reliable methods for preparing the compound for preclinical studies.

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## References

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